

Technical Support Center: N,N-Dimethylmorpholine-3-carboxamide

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Compound of Interest

Compound Name: *N,N-dimethylmorpholine-3-carboxamide*

Cat. No.: B12338687

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Introduction: This guide provides in-depth technical support for researchers, scientists, and drug development professionals working with **N,N-dimethylmorpholine-3-carboxamide** (CAS: 1101987-05-6). Due to the limited availability of specific, published stability data for this compound, this document synthesizes information from first principles of organic chemistry and draws upon well-documented analogous structures, such as N,N-dimethylformamide (DMF) and the morpholine heterocyclic system. This approach provides a robust framework for safe storage, handling, and troubleshooting. All recommendations derived from analogous compounds are clearly noted.

Section 1: Frequently Asked Questions (FAQs) on Stability and Storage

This section addresses common questions regarding the long-term stability and optimal storage conditions for **N,N-dimethylmorpholine-3-carboxamide**.

Q1: What are the recommended storage conditions for **N,N-dimethylmorpholine-3-carboxamide**?

A1: Based on general principles for polar, amide-containing heterocyclic compounds, the following conditions are recommended to maximize shelf life:

- Temperature: Store in a cool, well-ventilated place, ideally between 20°C and 25°C (68°F to 77°F).[1] Avoid extreme heat.
- Atmosphere: The compound contains an amide functional group which can be susceptible to hydrolysis. While amides are generally stable, it is best practice to store the compound under an inert atmosphere (e.g., argon or nitrogen) to minimize contact with moisture.
- Container: Keep the container tightly closed and sealed to prevent moisture ingress and contamination.[2][3][4] Use the original container or an approved alternative made from a compatible material.
- Light: Store protected from direct sunlight.[1] While there is no specific data on photosensitivity, amides and amines can be susceptible to photodegradation over time.

Q2: Is **N,N-dimethylmorpholine-3-carboxamide** sensitive to air or moisture?

A2: Yes, caution is warranted. The morpholine nitrogen and the amide group make the molecule potentially hygroscopic, similar to other polar aprotic solvents like DMF. Absorbed water can, over time and in the presence of acidic or basic catalysts, lead to slow hydrolysis of the amide bond.

Q3: What are the primary potential degradation pathways?

A3: Two primary degradation pathways should be considered:

- Amide Hydrolysis: This is the most probable chemical degradation route. It can be catalyzed by strong acids or bases, leading to the formation of morpholine-3-carboxylic acid and dimethylamine. At neutral pH and ambient temperature, this reaction is typically very slow.[5]
- Morpholine Ring Oxidation/Cleavage: The morpholine ring itself is generally stable. However, under harsh oxidative conditions or in certain biological systems, cleavage of the C-N bond can occur.[6] Thermal decomposition at very high temperatures (>350°C for an analog like DMF) can lead to the release of carbon monoxide and dimethylamine.[5]

Q4: What chemicals or materials are incompatible with **N,N-dimethylmorpholine-3-carboxamide**?

A4: Drawing parallels from N,N-dimethylformamide and general amine/amide chemistry, avoid contact with the following:

- Strong Oxidizing Agents: Can lead to vigorous, exothermic reactions and degradation of the morpholine ring.
- Strong Acids and Bases: Can catalyze the hydrolysis of the amide bond, compromising the integrity of the compound.
- Reducing Agents: May also be incompatible.
- Halogens and Halogenated Compounds: Can lead to potentially hazardous reactions.[7]

A summary of recommended and discouraged conditions is provided in the table below.

Parameter	Recommended Condition	Conditions to Avoid	Rationale
Temperature	20-25°C (68-77°F)[1]	Heat, sparks, open flames[2][4]	Prevents thermal degradation and reduces vapor pressure.
Atmosphere	Inert gas (Argon, Nitrogen)	Humid air	Minimizes contact with moisture, preventing potential hydrolysis.
Light	Dark, or in an amber vial[1]	Direct sunlight	Prevents potential photodegradation.
pH (in solution)	Neutral (approx. 6-8)	Strong acids, strong bases	Amide linkage is most stable at neutral pH.
Incompatibilities	Glass, PTFE, Polypropylene	Strong oxidizing agents, strong acids/bases, halogens[2][7]	Prevents catalytic degradation and hazardous reactions.

Section 2: Troubleshooting Guide

This guide provides a logical workflow for addressing common issues that may arise during the use of **N,N-dimethylmorpholine-3-carboxamide**.

Issue 1: My sample, which was a colorless liquid, has developed a yellow or brown tint.

- **Potential Cause:** This often indicates minor degradation. The color may result from the formation of trace-level impurities due to oxidation or slow decomposition, especially if the compound was exposed to air, light, or elevated temperatures.
- **Recommended Action:**
 - **Assess Purity:** Re-analyze the material by a suitable method (e.g., HPLC, LC-MS, NMR) to quantify the level of impurity.
 - **Evaluate Impact:** Determine if the observed impurity level is acceptable for your specific application. For sensitive assays, using a discolored reagent is not recommended.
 - **Review Storage:** Ensure your storage conditions align with the recommendations in Section 1. If not, procure a fresh lot of material and store it correctly.

Issue 2: My analytical results (e.g., in a screening assay) are showing high variability or a loss of activity over time.

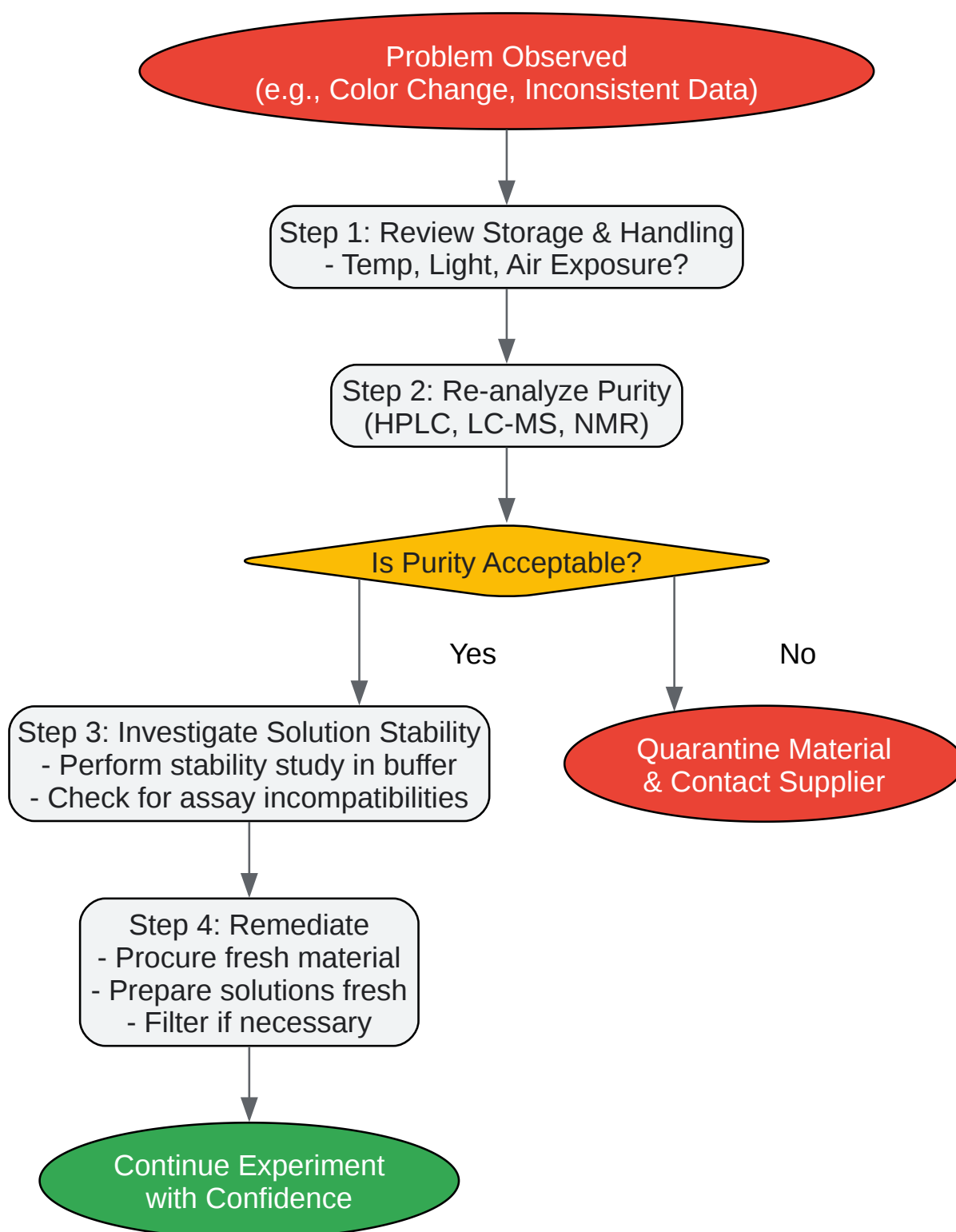
- **Potential Cause:** This could be a sign of compound instability in your experimental medium (e.g., aqueous buffer). The amide bond could be hydrolyzing, or the compound might be reacting with other components in your assay.
- **Recommended Action:**
 - **Perform a Stability Study:** Conduct a short-term stability test of **N,N-dimethylmorpholine-3-carboxamide** directly in your assay buffer. Analyze samples at t=0 and several subsequent time points (e.g., 2, 4, 8, 24 hours) by HPLC or LC-MS to check for degradation.
 - **Prepare Fresh Solutions:** Always prepare solutions of the compound fresh for each experiment to minimize the impact of solution-state instability.

- Check for Incompatibilities: Review all components of your assay medium for potential incompatibilities (see Section 1, Q4).

Issue 3: I observe a precipitate in my stock solution (e.g., in DMSO).

- Potential Cause: This could be due to exceeding the solubility limit, temperature fluctuations causing the compound to crash out of solution, or degradation into a less soluble impurity.
- Recommended Action:
 - Gentle Warming: Gently warm the solution (e.g., to 30-37°C) and vortex to see if the precipitate redissolves. If it does, it was likely a solubility issue. Be cautious not to overheat, which could accelerate degradation.
 - Filtration: If the precipitate does not redissolve, it may be an impurity. Filter the solution through a 0.22 µm syringe filter (ensure filter material is compatible, e.g., PTFE).
 - Concentration Check: After filtration, re-verify the concentration of your stock solution, as the active compound may have been lost if it was part of the precipitate.

Troubleshooting Workflow Diagram



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Caption: Troubleshooting workflow for stability issues.

Section 3: Experimental Protocol for Stability Assessment

To provide a self-validating system for your experiments, it is crucial to determine the stability of **N,N-dimethylmorpholine-3-carboxamide** in your specific experimental matrix.

Protocol: Accelerated Stability Study in Aqueous Buffer

- Objective: To determine the rate of degradation of **N,N-dimethylmorpholine-3-carboxamide** in a selected buffer at a specific temperature.
- Materials:
 - **N,N-dimethylmorpholine-3-carboxamide**
 - DMSO (or other suitable organic solvent for stock solution)
 - Experimental Buffer (e.g., PBS, pH 7.4)
 - HPLC or LC-MS system with a suitable column (e.g., C18)
 - Calibrated incubator or water bath
- Methodology:
 1. Prepare a concentrated stock solution of the compound in DMSO (e.g., 10 mM).
 2. Spike the stock solution into your pre-warmed experimental buffer to achieve the final desired concentration (e.g., 10 μ M). Ensure the final DMSO concentration is low (e.g., <0.5%) to not affect buffer pH or solubility.
 3. Immediately after mixing, take a sample and quench it by diluting with an equal volume of cold acetonitrile. This is your T=0 sample. Store at -20°C until analysis.
 4. Incubate the remaining solution at the desired temperature (e.g., 37°C).
 5. Take subsequent samples at various time points (e.g., 1, 2, 4, 8, 24 hours), quenching each one as described in Step 3.

6. Analyze all samples by a validated HPLC or LC-MS method.
- Data Analysis:
 1. Calculate the peak area of the parent compound in each sample.
 2. Normalize the peak area at each time point to the peak area at T=0.
 3. Plot the percentage of compound remaining versus time. This will provide a clear picture of the compound's stability under your specific experimental conditions.

Potential Degradation Pathway Diagram

Caption: Potential degradation pathways for the molecule.

Section 4: Safety & Handling Precautions

Since no specific safety data sheet (SDS) is widely available for **N,N-dimethylmorpholine-3-carboxamide**, the handling guidelines for the structurally and functionally related compound N,N-dimethylformamide (DMF) should be adopted as a precautionary measure.

- Personal Protective Equipment (PPE): Wear protective gloves (e.g., butyl rubber), chemical safety goggles or a face shield, and a lab coat.[\[1\]](#)[\[2\]](#)
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid breathing vapors.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Fire and Explosion Prevention: The compound is likely a combustible liquid. Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[2\]](#)[\[4\]](#) Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[2\]](#)
- Spill Response: In case of a spill, shut off all ignition sources. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[\[1\]](#) Avoid dispersal of spilled material into waterways.[\[1\]](#)
- Disposal: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[\[1\]](#)

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